

best practices for storing and handling mTRP-2 (180-188) peptide

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Compound of Interest

Compound Name: mTRP-2 (180-188)

Cat. No.: B15572770

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Technical Support Center: mTRP-2 (180-188) Peptide

This technical support center provides best practices, troubleshooting guides, and frequently asked questions for researchers, scientists, and drug development professionals working with the murine Tyrosinase-Related Protein 2 (mTRP-2) (180-188) peptide.

Frequently Asked Questions (FAQs)

Q1: What is the **mTRP-2 (180-188)** peptide?

The **mTRP-2 (180-188)** peptide, with the amino acid sequence Ser-Val-Tyr-Asp-Phe-Phe-Val-Trp-Leu (SVYDFFVWL), is a key epitope derived from murine tyrosinase-related protein 2.^{[1][2]} It is recognized by cytotoxic T lymphocytes (CTLs) and is instrumental in immunology research, particularly in the study of melanoma tumor immunity.^{[1][2]} This peptide binds to mouse and human MHC class I molecules, and immunization with it can induce an effective anti-tumor immune response.^[2]

Q2: What are the primary applications of this peptide?

The **mTRP-2 (180-188)** peptide is predominantly used in cancer research, specifically for:

- Inducing and studying anti-tumor immunity against melanoma.^[2]

- In vivo and in vitro stimulation of CTLs.[3]
- Pulsing dendritic cells (DCs) for vaccination studies.[2]
- Use in ELISpot and CTL assays to quantify antigen-specific T cell responses.

Q3: What is the molecular weight and purity of the peptide?

The typical molecular weight of the **mTRP-2 (180-188)** peptide is approximately 1175.34 g/mol .[4] Commercially available peptides should have a purity of greater than 95%.[4]

Storage and Handling

Proper storage and handling are critical to maintain the integrity and activity of the **mTRP-2 (180-188)** peptide.

Storage of Lyophilized Peptide

Storage Temperature	Duration	Recommendations
-80°C	Up to 2 years	Recommended for long-term storage.[1]
-20°C	Up to 1 year	Suitable for shorter-term storage.[1][4]

- General Guidance: Store the lyophilized powder in a sealed container, protected from moisture and light.[1] Before use, allow the vial to equilibrate to room temperature before opening to prevent condensation, which can reduce stability.

Storage of Reconstituted Peptide

Storage Temperature	Duration	Recommendations
-80°C	Up to 6 months	Recommended for long-term storage of stock solutions.[1]
-20°C	Up to 1 month	Suitable for short-term storage of working aliquots.[1]

- Critical Handling Tip: To avoid degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the reconstituted peptide into single-use volumes before freezing.[\[1\]](#)

Reconstitution of the Peptide

The **mTRP-2 (180-188)** peptide is soluble in several solvents.

Solvent	Concentration	Notes
DMSO	≥ 50 mg/mL	Use newly opened, anhydrous DMSO as it is hygroscopic. [1]
Water	33.33 mg/mL	Requires sonication and pH adjustment to 12 with 1M NaOH. [1] If using water, filter-sterilize the working solution with a 0.22 µm filter before use. [1]

- General Protocol for Reconstitution:
 - Briefly centrifuge the vial to ensure the lyophilized powder is at the bottom.
 - Allow the vial to reach room temperature.
 - Add the desired volume of solvent to achieve the target concentration.
 - Gently vortex or sonicate to fully dissolve the peptide.

Troubleshooting Guide

Issue 1: Low or No CTL Response in In Vitro Assays (e.g., ELISpot, Cr-release)

- Possible Cause: Improper peptide storage or handling leading to degradation.
 - Solution: Ensure the peptide has been stored at the correct temperature and that freeze-thaw cycles have been minimized. Use freshly prepared or properly stored aliquots.
- Possible Cause: Suboptimal peptide concentration for T-cell stimulation.

- Solution: Titrate the peptide concentration. A common starting concentration for in vitro restimulation is 1 µg/mL.[\[5\]](#)
- Possible Cause: Issues with antigen-presenting cells (APCs).
 - Solution: Ensure APCs (e.g., splenocytes, dendritic cells) are viable and functional.

Issue 2: Poor In Vivo Immune Response After Vaccination

- Possible Cause: Insufficient peptide dose or inadequate adjuvant.
 - Solution: Optimize the immunization protocol. Consider increasing the peptide dose or using a potent adjuvant like CpG oligodeoxynucleotides to enhance the immune response.
- Possible Cause: Incorrect route of administration.
 - Solution: The route of immunization can influence the type and location of the immune response. Subcutaneous or intravenous injections are commonly used.
- Possible Cause: Peptide instability in the formulation.
 - Solution: If using a complex formulation (e.g., liposomes), ensure the peptide is stable within that formulation. Some studies have shown stability for up to two weeks at 4°C in certain lipid complexes.

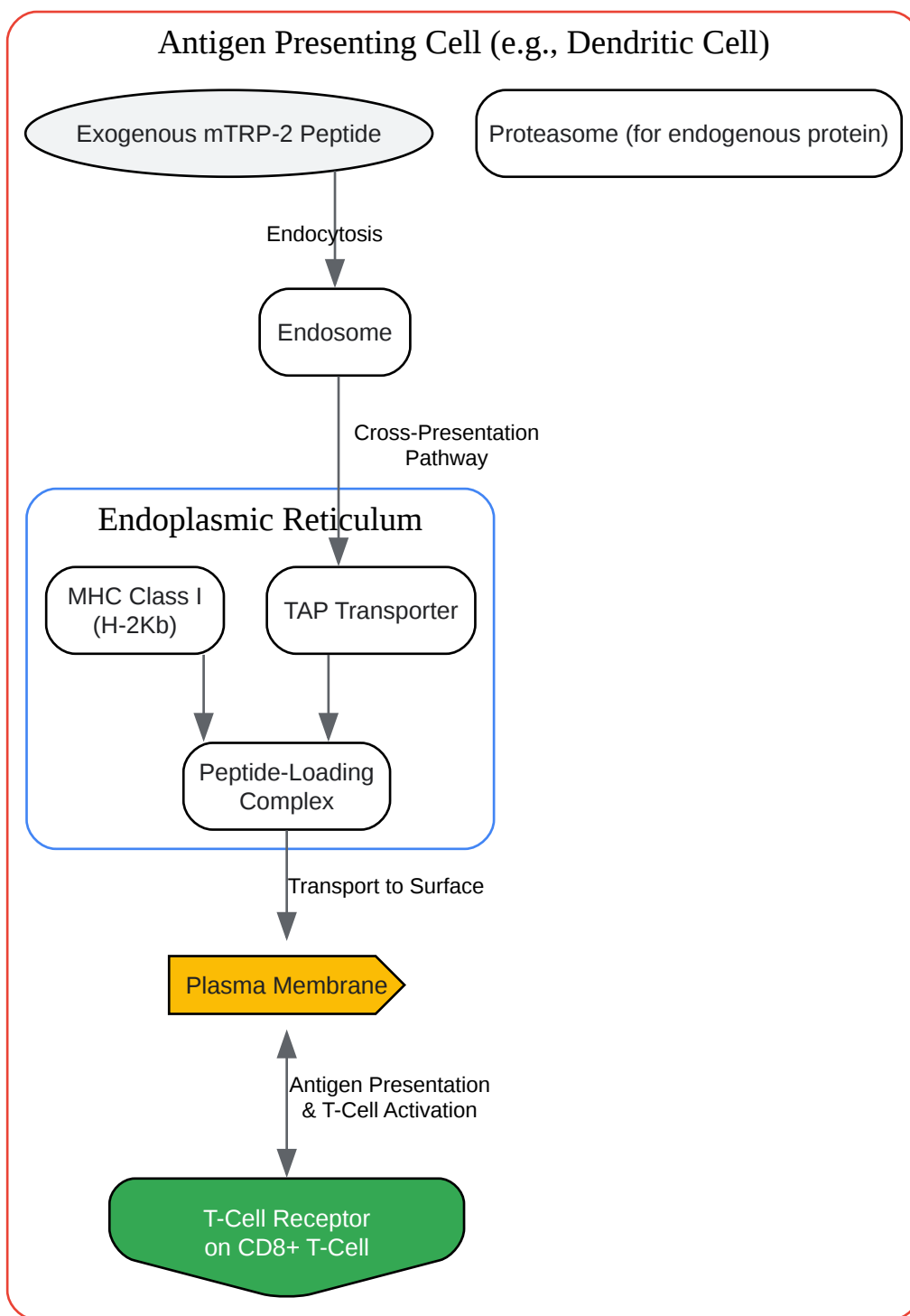
Issue 3: Peptide Precipitation in Aqueous Buffers

- Possible Cause: The peptide has limited solubility in neutral aqueous solutions.
 - Solution: Prepare the initial stock solution in DMSO.[\[1\]](#) For final working concentrations in aqueous buffers, ensure the final DMSO concentration is compatible with your experimental system (typically <0.5%). If direct dissolution in an aqueous buffer is necessary, ensure the pH is appropriate as per solubility data.[\[1\]](#)

Experimental Protocols & Workflows

Workflow for In Vivo CTL Response Assessment





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Ontario, CA 91761, United States

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